

# Personal protective equipment for handling Furfuryl formate

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## Compound of Interest

Compound Name: Furfuryl formate

Cat. No.: B077410

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## Essential Safety and Handling Guide for Furfuryl Formate

Disclaimer: No specific Safety Data Sheet (SDS) for **Furfuryl Formate** was located. The following guidance is based on the safety data for structurally similar and chemically related compounds, primarily Furfuryl Alcohol and Furfuryl Acetate. It is imperative to handle **Furfuryl Formate** with extreme caution and to treat it as potentially having hazards similar to or greater than its analogues. A full risk assessment should be conducted before any handling.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Furfuryl Formate**. The procedural guidance herein is designed to answer specific operational questions for safe handling, storage, and disposal.

## Hazard Summary and Quantitative Data

**Furfuryl Formate** is expected to be a combustible liquid that may be irritating to the skin, eyes, and respiratory tract. Based on data for related compounds like furfuryl alcohol, it may be harmful if swallowed, inhaled, or absorbed through the skin, and is suspected of causing cancer.[1][2] A historical report also notes the potential for an explosive reaction when synthesizing **furfuryl formate** from furfuryl alcohol and concentrated formic acid.[3]

Table 1: Physicochemical and Toxicity Data (Data primarily from Furfuryl Alcohol as a surrogate)

Property	Value	Source
Physical State	Liquid	[1][2]
Appearance	Colorless to yellow/amber liquid	[2][4]
Boiling Point	170 °C / 338 °F	[2]
Flash Point	65 °C / 149 °F	[2]
Specific Gravity	1.13	[3]
Vapor Pressure	0.4 mmHg at 20 °C	[3]
NIOSH REL	TWA 10 ppm (40 mg/m <sup>3</sup> ), ST 15 ppm (60 mg/m <sup>3</sup> ) [skin]	[4]
OSHA PEL	TWA 50 ppm (200 mg/m <sup>3</sup> )	[4]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Furfuryl Formate**. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[5] Standard safety glasses are not sufficient. An eyewash station must be readily accessible.[2]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
  - Protective Clothing: A lab coat or chemical-resistant apron is required. For larger quantities or in case of potential splashing, a chemical-resistant suit should be worn.[6]
- Respiratory Protection: All work with **Furfuryl Formate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] If engineering controls are not sufficient or during a spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[4][5]

# Operational Plan: From Receipt to Disposal

## Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.<sup>[2]</sup><sup>[7]</sup> It should be stored away from strong oxidizing agents and strong acids.<sup>[2]</sup><sup>[4]</sup> The storage area should be clearly labeled.

## Handling and Use

- Work Area: All handling of **Furfuryl Formate** must be performed inside a chemical fume hood.<sup>[2]</sup>
- Ventilation: Ensure adequate ventilation and that a safety shower and eyewash station are in close proximity.<sup>[2]</sup>
- Personal Protective Equipment: Don the required PPE before handling the chemical.
- Dispensing: When transferring the liquid, use appropriate tools and techniques to avoid splashes and the generation of aerosols.
- Hygiene: Wash hands thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the work area.<sup>[1]</sup>

## Disposal Plan

- Waste Collection: Collect all **Furfuryl Formate** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
- Disposal: Dispose of the chemical waste through a licensed waste disposal contractor.<sup>[1]</sup> Do not dispose of it down the drain. All disposal must be in accordance with local, state, and federal regulations.

## Emergency Procedures

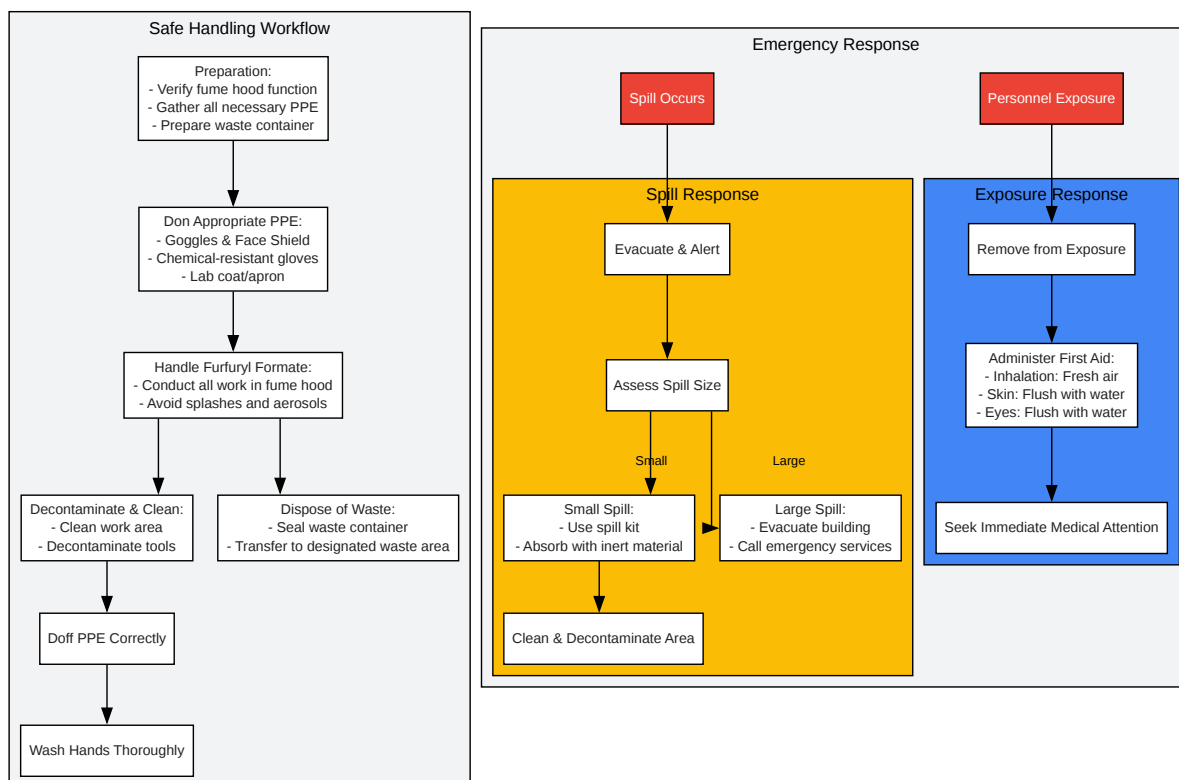
### Spill Response

- **Evacuate:** Immediately evacuate the area and alert others.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For a small spill, absorb the material with an inert, non-combustible absorbent such as sand or earth.<sup>[8]</sup> Do not use combustible materials like sawdust.
- **Cleanup:** Wearing appropriate PPE, carefully collect the absorbed material into a hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly.

## First Aid Measures

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.<sup>[9]</sup>
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.<sup>[3]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.<sup>[1][5]</sup>
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.<sup>[9]</sup>

## Workflow and Emergency Logic



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Caption: Workflow for safe handling and emergency response for **Furfuryl Formate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Furfuryl formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077410#personal-protective-equipment-for-handling-furfuryl-formate]

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